

# An In-depth Technical Guide to the Chemical Structure and Properties of Hypotaurine

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## Compound of Interest

Compound Name: Hypotaurine

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## Abstract

**Hypotaurine**, or 2-aminoethanesulfinic acid, is a sulfur-containing amino acid that plays a crucial role as an intermediate in the biosynthesis of taurine.[1][2] Beyond its function as a metabolic precursor, **hypotaurine** is recognized for its significant antioxidant properties, acting as a potent scavenger of reactive oxygen species (ROS).[3][4] It also functions as an endogenous neuromodulator, interacting with glycine receptors.[2] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **hypotaurine**, with a focus on its antioxidant mechanisms and involvement in key signaling pathways. Detailed experimental protocols for its quantification and the assessment of its antioxidant activity are also presented to facilitate further research and development.

## Chemical Structure and Physicochemical Properties

**Hypotaurine** is a sulfinic acid analog of the amino acid cysteine. Its chemical identity and key physicochemical properties are summarized in the tables below.

## Chemical Identification

| Identifier        | Value   | Reference |
|-------------------|---|-----------|
| IUPAC Name        | 2-aminoethanesulfinic acid                      | [1]       |
| CAS Number        | 300-84-5  | [1]       |
| Molecular Formula | C <sub>2</sub> H <sub>7</sub> NO <sub>2</sub> S | [1]       |
| Molecular Weight  | 109.15 g/mol                                    | [1]       |
| SMILES            | C(CS(=O)O)N                                     | [1]       |
| InChI Key         | VVIUBCNYACGLLV-UHFFFAOYSA-N                     | [1]       |

## Physicochemical Properties

| Property         | Value   | Reference |
|------------------|---|-----------|
| pKa              | 1.68 (strongest acidic), 9.64 (strongest basic) |           |
| logP             | -2.7  |           |
| Water Solubility | 100 mg/mL                                       |           |
| Appearance       | White to off-white solid                        |           |

## Biological Properties and Signaling Pathways

**Hypotaaurine** exhibits a range of biological activities, primarily centered around its antioxidant capacity and its role in neurotransmission and cellular signaling.

### Antioxidant Properties

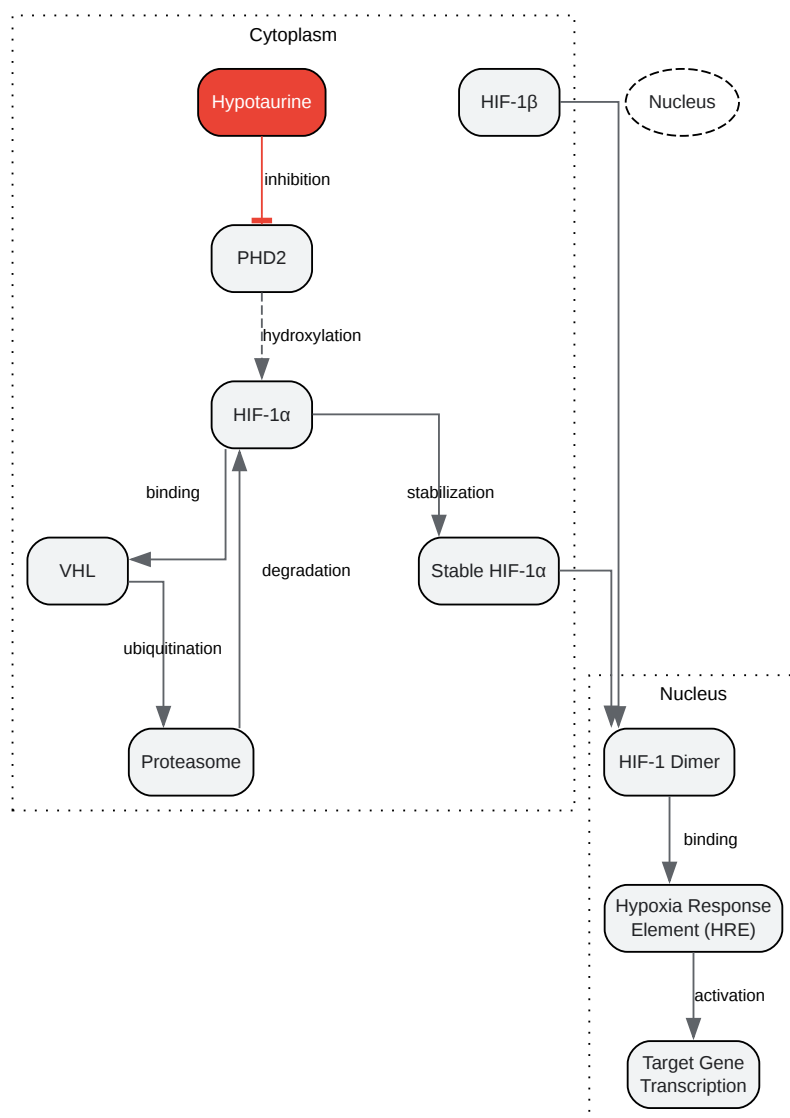
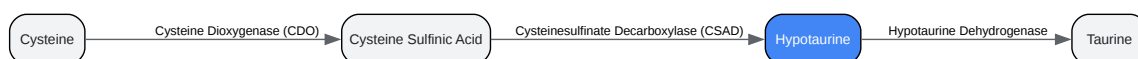
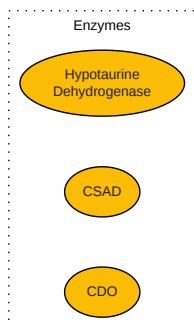
**Hypotaaurine** is a highly effective antioxidant, capable of neutralizing various reactive oxygen species (ROS).[3][4] Its primary mechanism of action involves the scavenging of hydroxyl radicals (•OH) and superoxide anions (O<sub>2</sub><sup>-</sup>).[3] The reaction rate constant for the scavenging of hydroxyl radicals is particularly high, indicating a very efficient process. The antioxidant properties are summarized in the table below.

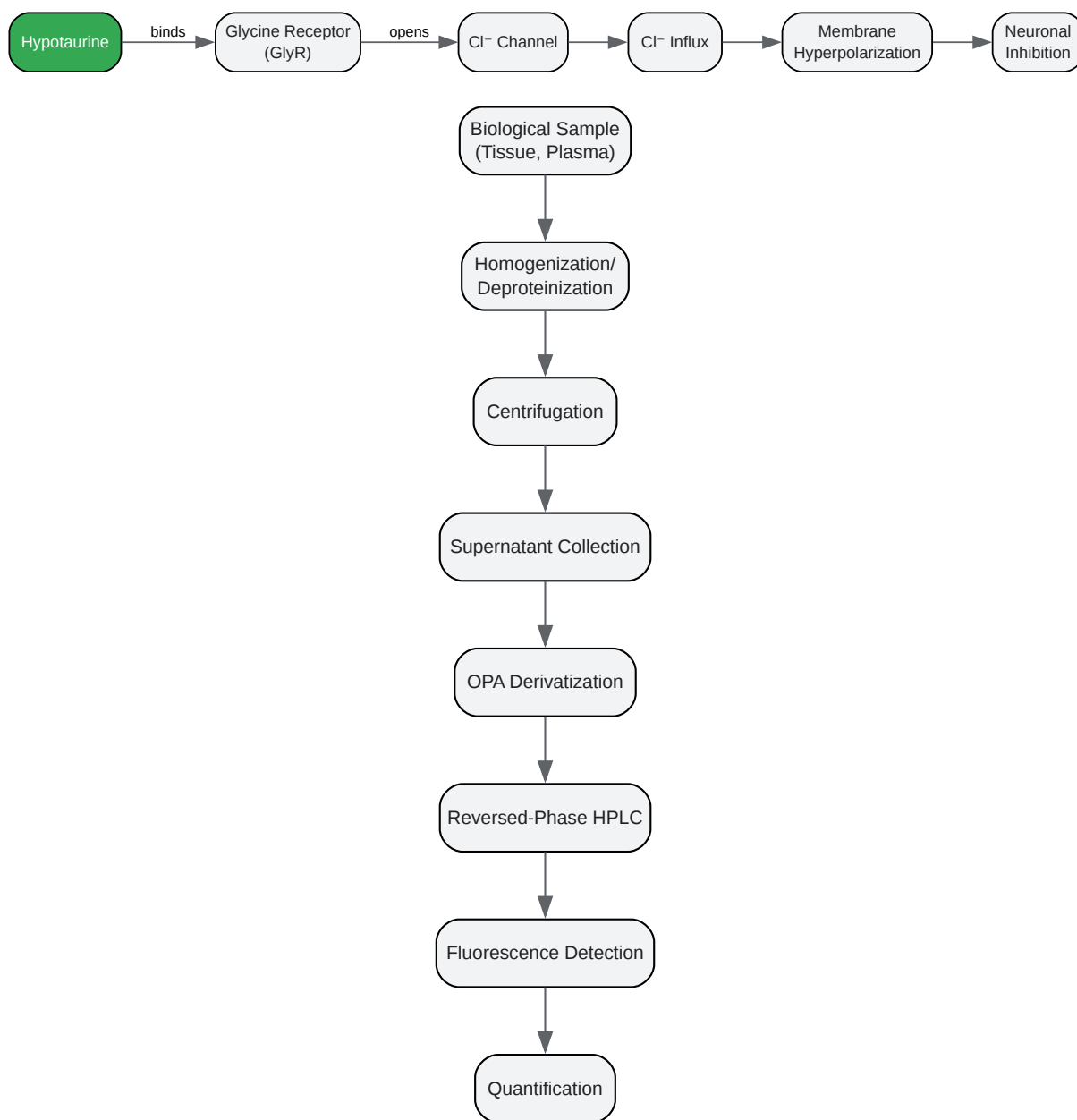
| Reactive Oxygen Species                      | Reactivity with Hypotaurine | Reaction Rate Constant                           | Reference           |
|--|-----------------------------|--|---------------------|
| Hydroxyl Radical ( $\bullet\text{OH}$ )      | Excellent scavenger         | $1.6 \times 10^{10} \text{ M}^{-1}\text{s}^{-1}$ | <a href="#">[3]</a> |
| Superoxide Anion ( $\text{O}_2^-$ )          | Reactive                    | Not specified                                    |                     |
| Hydrogen Peroxide ( $\text{H}_2\text{O}_2$ ) | Limited reactivity          | Not specified                                    |                     |

The antioxidant activity of **hypotaurine** is crucial in protecting cells from oxidative damage, a key factor in the pathogenesis of numerous diseases.

## Taurine Biosynthesis Pathway

**Hypotaurine** is a central intermediate in the biosynthesis of taurine from cysteine. This pathway is critical for maintaining cellular taurine levels, which is essential for a variety of physiological functions, including osmoregulation, bile salt conjugation, and neuromodulation.





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Email: [info@benchchem.com](mailto:info@benchchem.com)